

Application Note: Goldlink Probe Cards for Advanced Electrophysiological Screening

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Goldlink
CAS No.: 138361-45-2
Cat. No.: B1179772

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Introduction

Goldlink probe cards represent a cutting-edge solution for high-throughput electrophysiological analysis of in-vitro cell cultures. Designed for researchers in drug development and neuroscience, these probe cards function as a sophisticated microelectrode array (MEA) system. They provide a high-density interface for non-invasive recording and stimulation of electrogenic cells, such as neuronal and cardiac muscle cells. The proprietary **Goldlink** technology ensures high signal fidelity and low noise, making it an ideal platform for studying the effects of novel pharmaceutical compounds on cellular electrical activity.^{[1][2]} This document outlines the experimental setup, protocols, and data analysis workflows for utilizing **Goldlink** probe cards in a research setting.

Core Applications

- **Drug Discovery and Screening:** Assess the efficacy and mechanism of action of ion channel-targeting drugs by monitoring changes in cellular action potentials and field potentials.^{[1][3]}

- Safety Pharmacology: Identify potential cardiotoxic or neurotoxic side effects of drug candidates early in the development pipeline.[\[1\]](#)[\[4\]](#)
- Neurotoxicity Studies: Evaluate the impact of chemical compounds on neuronal network activity and synaptic function.[\[4\]](#)
- Disease Modeling: Study electrophysiological phenotypes in in-vitro models of neurological and cardiac diseases.

Experimental Setup

The complete experimental setup for testing with **Goldlink** probe cards consists of the **Goldlink** probe card, a probe station with an integrated microscope, a perfusion system, a data acquisition system, and analysis software.

Key Components and their Specifications:

Component	Description	Key Specifications
Goldlink Probe Card	A high-density microelectrode array providing an electrical interface to the cell culture. Each card is a sterile, disposable unit.	Electrode Material: Gold/Titanium Nitride Number of Electrodes: 64 or 256 Electrode Diameter: 30 µm Inter-electrode Distance: 150 µm Impedance: < 50 kΩ at 1 kHz
Probe Station	A vibration-isolated platform that houses the probe card and allows for precise positioning of the culture vessel. Includes an integrated inverted microscope for cell visualization.	Microscope: Inverted phase-contrast Stage: Motorized X-Y-Z stage Environmental Control: Temperature and CO2 control
Perfusion System	Delivers fresh media and test compounds to the cell culture on the probe card.	Flow Rate: 0.1 - 2 mL/min Tubing: Biocompatible, low-adsorption tubing
Data Acquisition System	Amplifies and digitizes the low-amplitude electrical signals from the electrodes.	Sampling Rate: 25 kHz per channel Analog-to-Digital Converter: 16-bit Input Voltage Range: ± 10 mV
Analysis Software	Software for real-time data visualization, spike detection, burst analysis, and pharmacological data analysis.	Features: Spike sorting, local field potential analysis, dose-response curve fitting, network activity mapping

Experimental Protocols

Protocol 1: Primary Neuron Culture on **Goldlink** Probe Cards

This protocol describes the preparation and culturing of primary cortical neurons on **Goldlink** probe cards for subsequent electrophysiological recording.

Materials:

- **Goldlink** 64-electrode probe cards
- Poly-D-Lysine (PDL)
- Laminin
- Neurobasal medium supplemented with B27 and GlutaMAX
- Timed-pregnant Sprague-Dawley rat (E18)
- Standard cell culture reagents and equipment

Procedure:

- Probe Card Preparation:
 1. Treat the surface of the **Goldlink** probe card with 0.1 mg/mL PDL in borate buffer for 4 hours at 37°C.
 2. Rinse the probe card three times with sterile deionized water.
 3. Coat the probe card with 20 µg/mL laminin in Neurobasal medium overnight at 37°C.
- Cell Dissociation and Plating:
 1. Dissect the cerebral cortices from E18 rat embryos.
 2. Dissociate the tissue using a papain dissociation system.
 3. Determine cell viability and density using a hemocytometer and Trypan Blue exclusion.
 4. Plate the dissociated neurons onto the prepared **Goldlink** probe cards at a density of 1500-2500 cells/mm².^[4]
- Cell Culture and Maintenance:
 1. Incubate the cultured probe cards at 37°C in a 5% CO₂ humidified incubator.

2. Replace half of the culture medium every 2-3 days.
3. Allow the neuronal network to mature for at least 14 days in vitro (DIV) before conducting electrophysiological recordings.

Protocol 2: Electrophysiological Recording and Compound Application

This protocol outlines the procedure for recording spontaneous neuronal activity and assessing the effects of a test compound.

Materials:

- Mature neuronal culture on a **Goldlink** probe card (from Protocol 1)
- Recording medium (e.g., Hibernate-E)
- Test compound stock solution
- Data acquisition system and analysis software

Procedure:

- System Setup and Baseline Recording:
 1. Place the **Goldlink** probe card with the mature neuronal culture into the probe station.
 2. Allow the culture to equilibrate in the recording medium for 15-20 minutes.
 3. Record the baseline spontaneous electrical activity for 10 minutes. This includes both spike activity and local field potentials.
- Compound Application:
 1. Prepare serial dilutions of the test compound in the recording medium.
 2. Using the perfusion system, apply the lowest concentration of the test compound to the culture.
 3. Record the neuronal activity for 10 minutes at each concentration.

4. Perform a washout step by perfusing with fresh recording medium for 20 minutes to observe any recovery of activity.

- Data Analysis:

1. Use the analysis software to detect and sort spikes from the raw data.
2. Calculate key parameters such as mean firing rate, burst frequency, and spike train synchrony for each electrode and for the entire network.
3. Analyze changes in these parameters from baseline at each compound concentration.
4. Generate dose-response curves to determine the IC50 or EC50 of the compound.

Data Presentation

Quantitative data should be summarized in tables for clear comparison. Below is an example of how to present data from a neurotoxicity study.

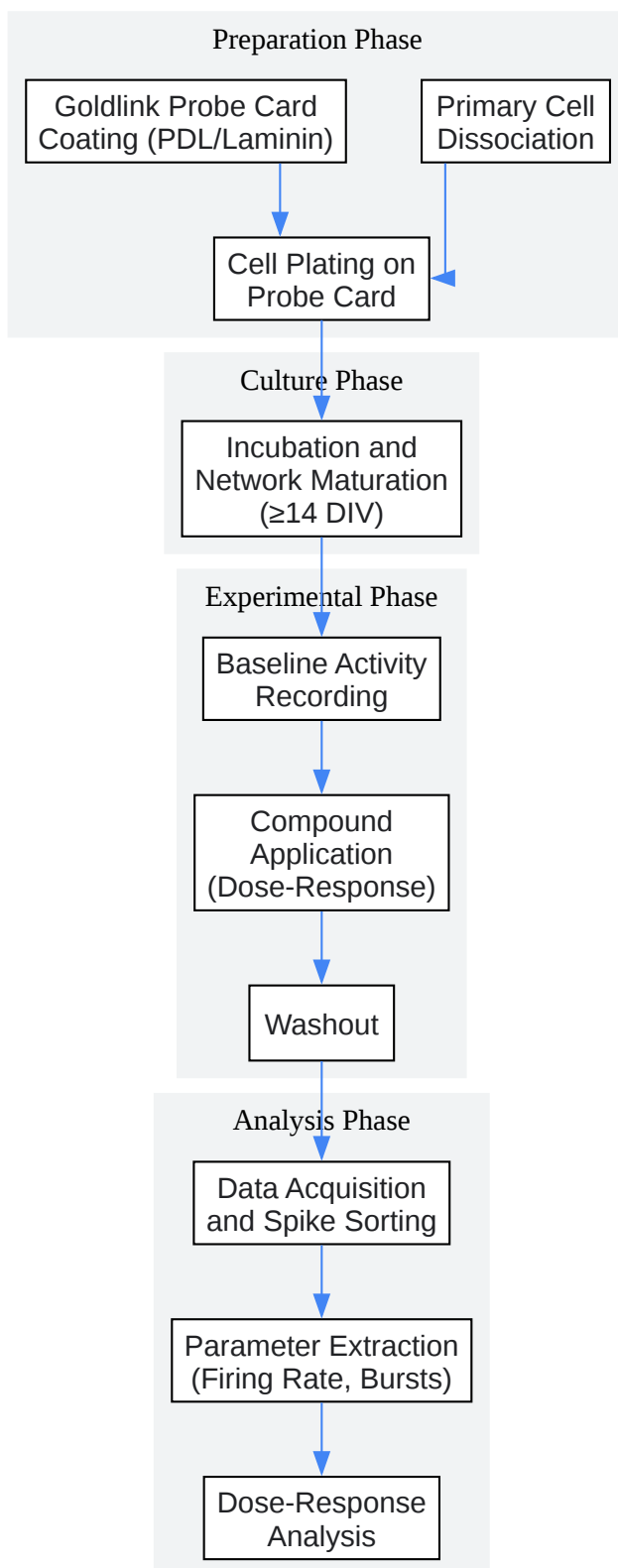
Table 1: Effect of Compound X on Neuronal Network Activity

Compound X Concentration (μM)	Mean Firing Rate (spikes/s)	Burst Frequency (bursts/min)	Network Synchrony Index
Baseline	12.5 ± 1.8	8.2 ± 1.1	0.78 ± 0.05
0.1	11.9 ± 1.6	7.9 ± 1.0	0.75 ± 0.06
1	7.3 ± 1.2	4.1 ± 0.8	0.42 ± 0.04
10	1.2 ± 0.5	0.5 ± 0.2	0.11 ± 0.02
Washout	9.8 ± 1.5	6.5 ± 0.9	0.63 ± 0.05

Data are presented as mean ± standard error of the mean (n=4 probe cards).

Visualizations

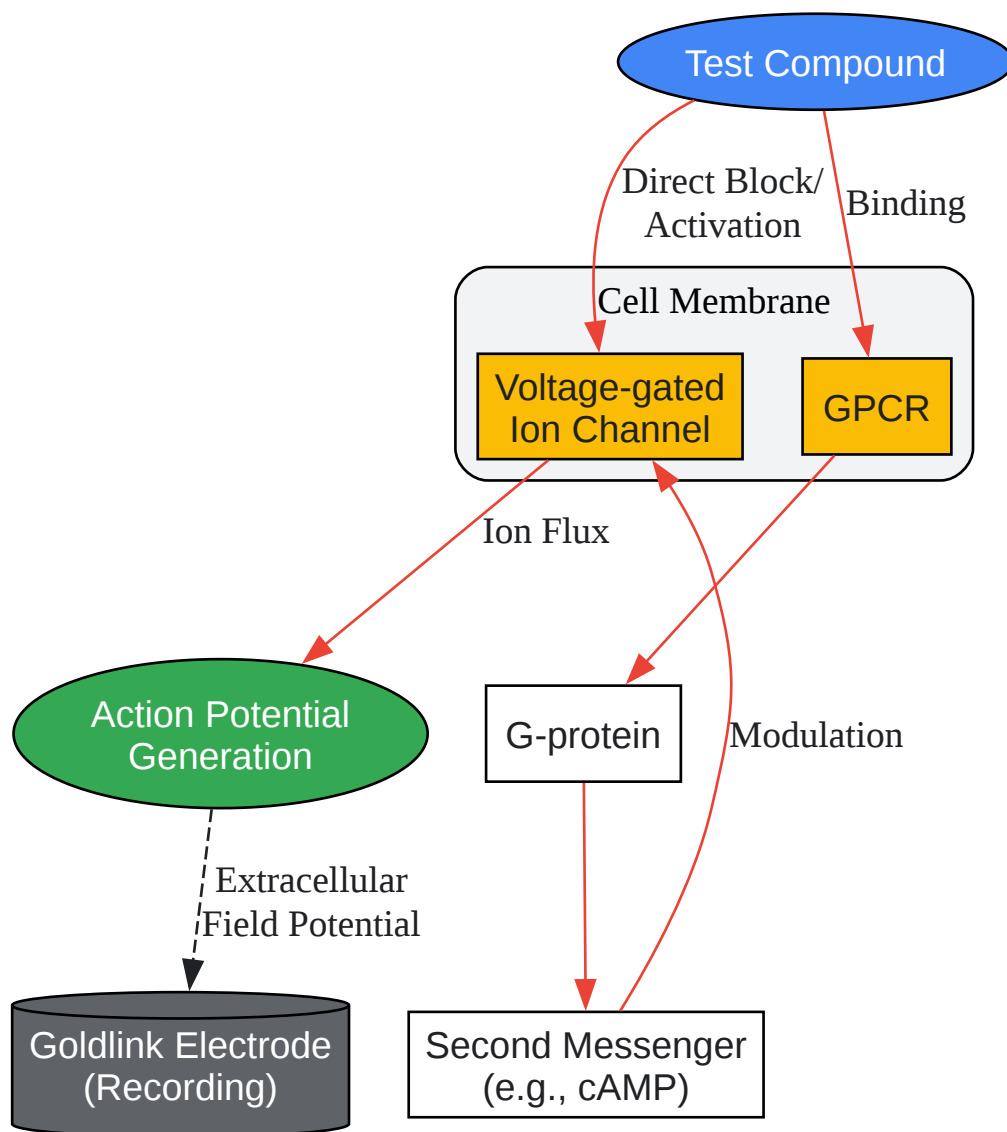
Experimental Workflow Diagram



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Experimental workflow for neurotoxicity screening.

Signaling Pathway Diagram: Ion Channel Modulation



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Modulation of neuronal signaling by a test compound.

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